

N-Hexadecylaniline: A Performance Benchmark Against Commercial Surfactants

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Compound of Interest

Compound Name: *N*-hexadecylaniline

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This guide provides a comparative analysis of the surfactant properties of **N-hexadecylaniline** against three widely used commercial surfactants: Sodium Dodecyl Sulfate (SDS), Cetyl Trimethyl Ammonium Bromide (CTAB), and Triton X-100. While experimental data on the specific surfactant performance of **N-hexadecylaniline** is not extensively available in public literature, its amphiphilic molecular structure—a long hydrophobic hexadecyl chain attached to a hydrophilic aniline head—strongly suggests its potential as a surface-active agent.^[1] This comparison, therefore, combines established data for the commercial surfactants with a qualitative assessment of **N-hexadecylaniline**'s expected performance based on its chemical characteristics.

Performance Data Summary

The following table summarizes key performance indicators for the selected commercial surfactants. These values serve as a benchmark for evaluating the potential efficacy of **N-hexadecylaniline**.

Surfactant	Type	Molecular Weight (g/mol)	Critical Micelle Concentration (CMC) (mM)	Surface Tension at CMC (mN/m)
Sodium Dodecyl Sulfate (SDS)	Anionic	288.38	8.2	~40
Cetyl Trimethyl Ammonium Bromide (CTAB)	Cationic	364.45	0.92	~36
Triton X-100	Non-ionic	~625	0.24	~33
N-Hexadecylaniline (Expected)	Non-ionic/Weakly Cationic	317.58[2]	N/A	N/A

Note: Specific experimental values for the Critical Micelle Concentration (CMC) and surface tension at CMC for **N-hexadecylaniline** are not readily available in the reviewed literature. Its performance is anticipated based on its structural similarity to other single-chain amphiphiles.

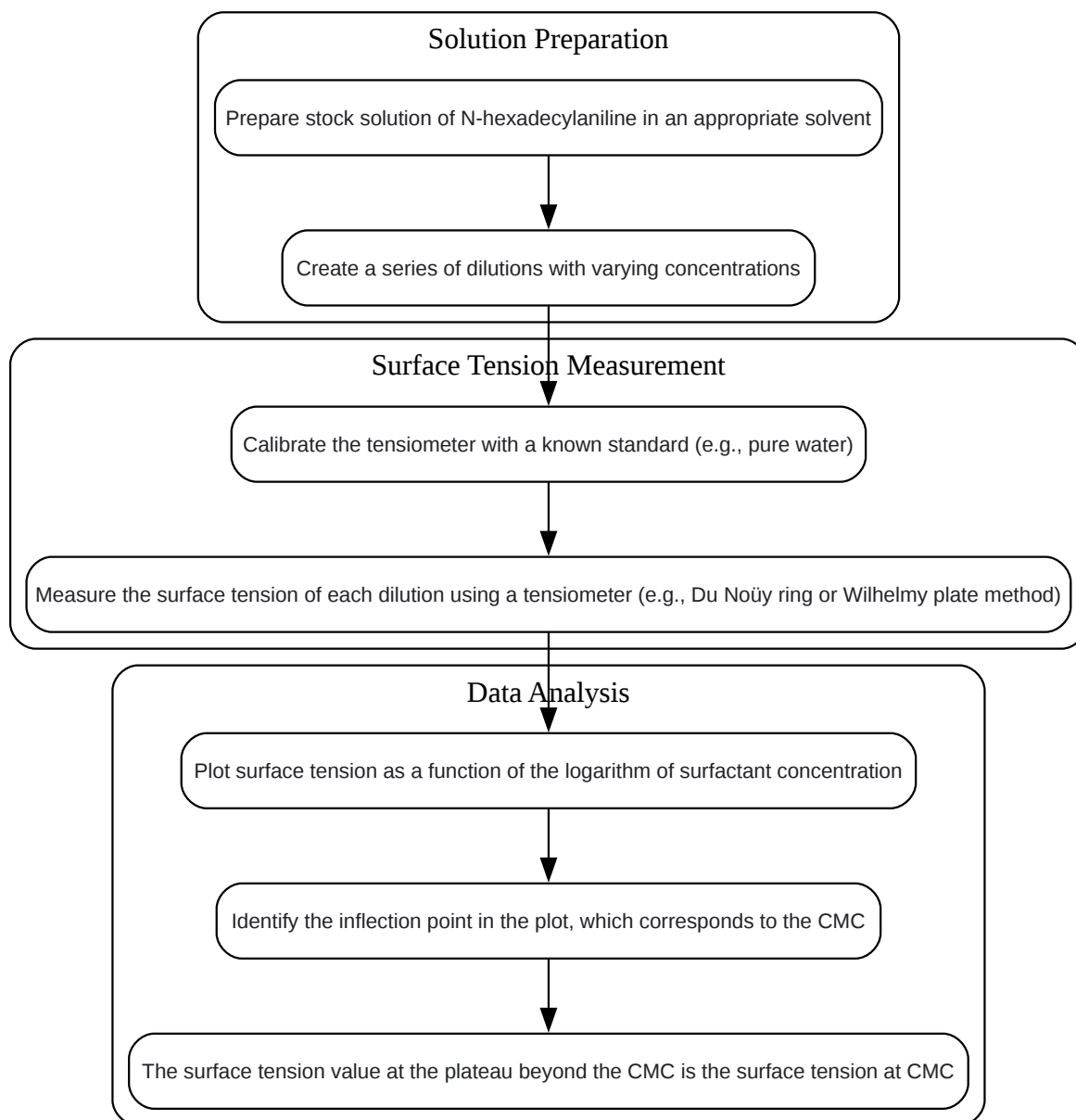
Detailed Experimental Protocols

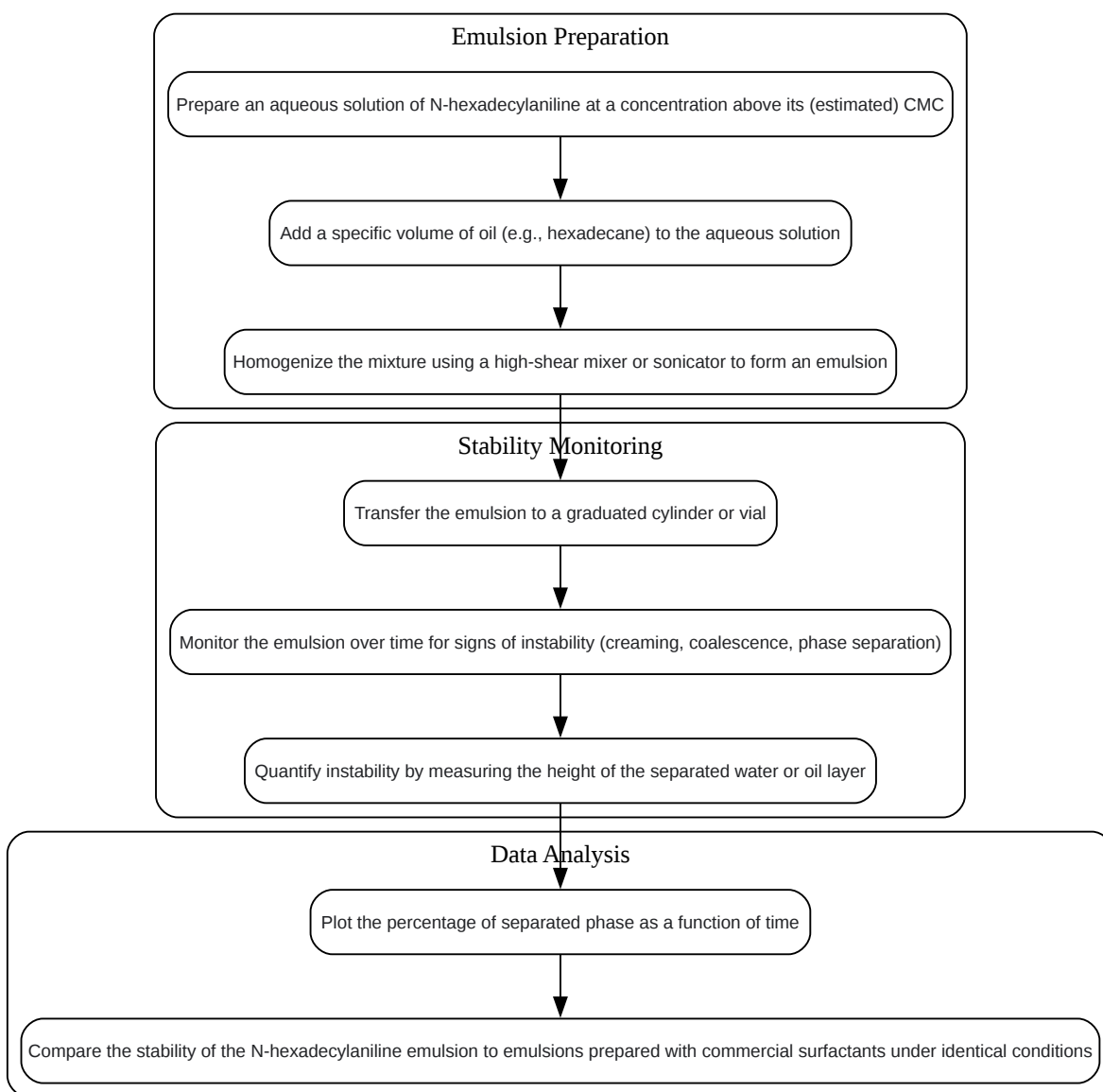
To facilitate further research and direct comparison, detailed methodologies for key surfactant performance experiments are provided below.

Determination of Critical Micelle Concentration (CMC) and Surface Tension

The CMC is a fundamental characteristic of a surfactant, representing the concentration at which micelles begin to form.[3] This is typically determined by measuring the surface tension of surfactant solutions at various concentrations.

Experimental Workflow:





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